

Application Notes and Protocols for JNJ-42153605 Stock Solution Preparation

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Compound of Interest

Compound Name: JNJ-42153605

Cat. No.: B608222

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These application notes provide detailed protocols for the preparation of stock solutions of **JNJ-42153605**, a positive allosteric modulator of the metabotropic glutamate receptor 2 (mGluR2). Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **JNJ-42153605** is presented in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Reference
Molecular Formula	C22H23F3N4	[1][2]
Molecular Weight	400.4 g/mol	[1][2]
Appearance	Crystalline solid	[1][2]
Purity	≥98%	[1][2]
Solubility (DMSO)	16.67 mg/mL (41.63 mM)	[3]
Solubility (DMF)	~30 mg/mL	[1][2]
Aqueous Solubility	Sparingly soluble. A 1:3 solution of DMF:PBS (pH 7.2) yields a solubility of approximately 0.25 mg/ml.	[1][2]
Storage (Solid)	-20°C for ≥4 years	[1][2]
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year	[3]

Experimental Protocols

Safety Precautions

Warning: This product is for research use only and not for human or veterinary diagnostic or therapeutic use.[1] This material should be considered hazardous until further information is available.[1] Do not ingest, inhale, or allow contact with eyes or skin.[1] Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **JNJ-42153605**. Handle the compound in a well-ventilated area or a chemical fume hood.

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JNJ-42153605** in dimethyl sulfoxide (DMSO).

Materials:

- **JNJ-42153605** (crystalline solid)
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:

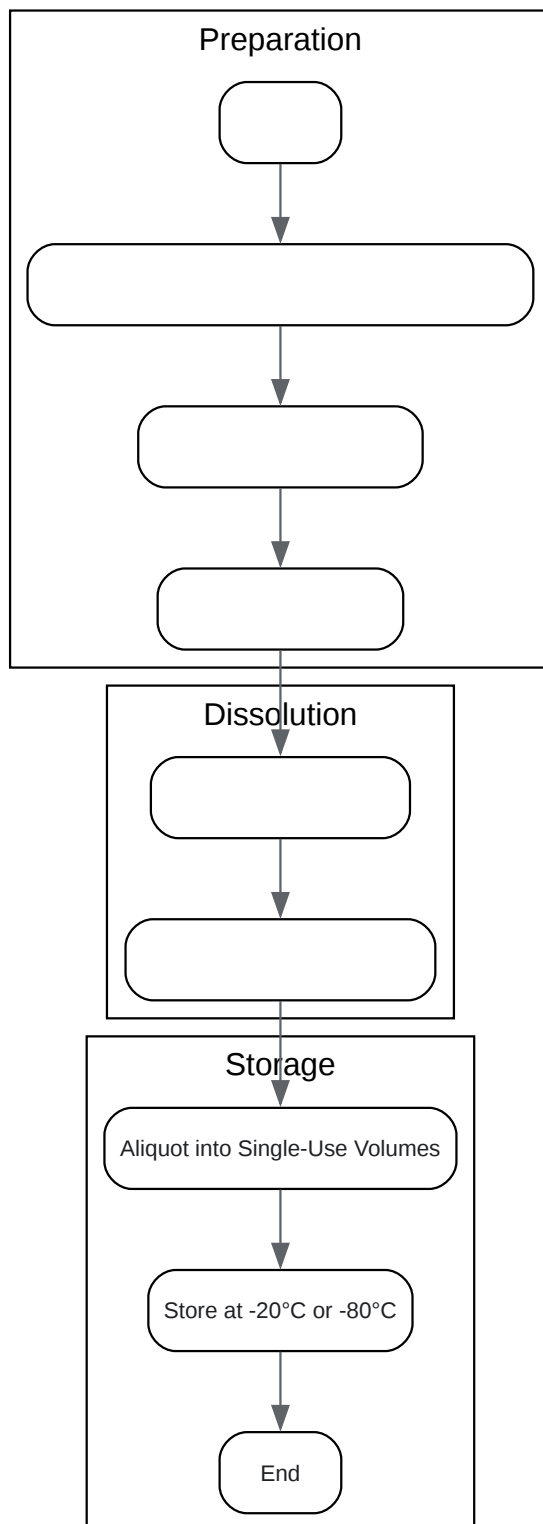
- Equilibrate **JNJ-42153605** to Room Temperature: Before opening, allow the vial of **JNJ-42153605** to equilibrate to room temperature for at least 30 minutes to prevent condensation of moisture.
- Calculate the Required Mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For 1 mL (0.001 L) of a 10 mM (0.01 M) solution: $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 400.4 \text{ g/mol} \times 1000 \text{ mg/g} = 4.004 \text{ mg}$
- Weigh **JNJ-42153605**: Carefully weigh out the calculated mass of **JNJ-42153605** using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **JNJ-42153605**. For 4.004 mg, this would be 1 mL.
- Dissolve the Compound: Vortex the solution until the **JNJ-42153605** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[3]

Visualizations

Experimental Workflow for Stock Solution Preparation

Workflow for JNJ-42153605 Stock Solution Preparation

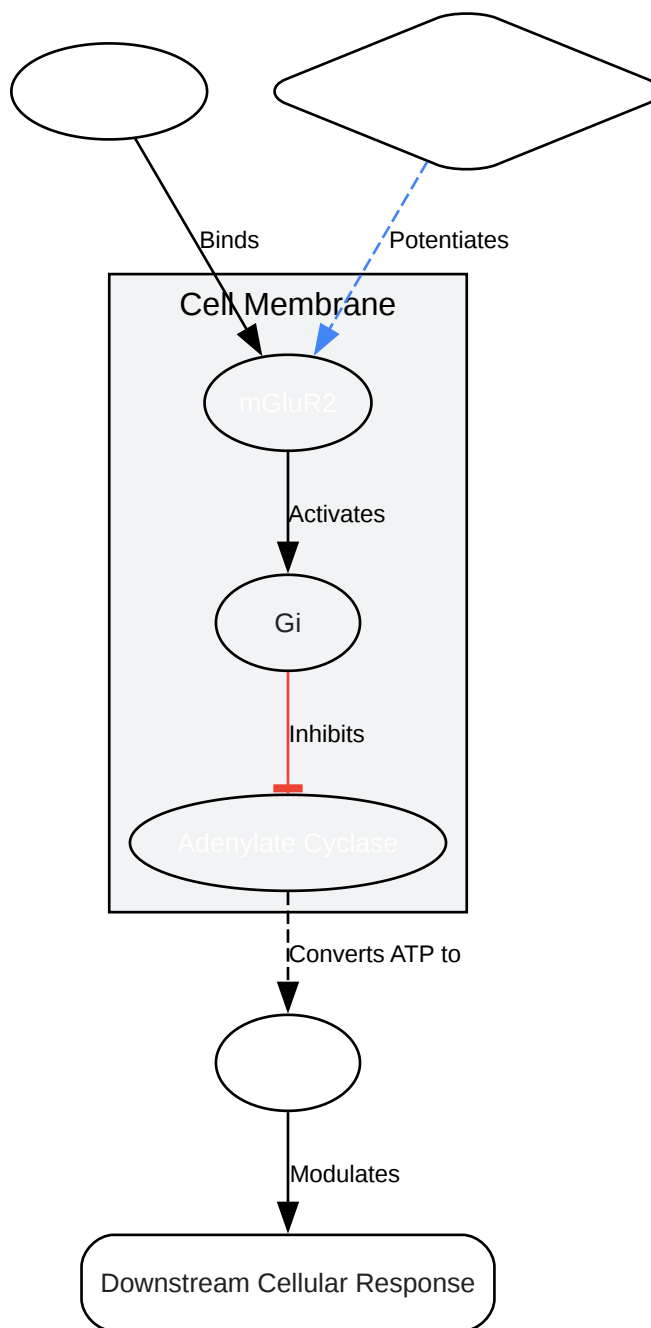


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Caption: A flowchart illustrating the key steps for preparing a stock solution of **JNJ-42153605**.

JNJ-42153605 in the mGluR2 Signaling Pathway

Simplified mGluR2 Signaling Pathway Modulation by JNJ-42153605



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Caption: A diagram showing **JNJ-42153605** as a positive allosteric modulator (PAM) of the mGluR2 receptor.

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